Technical Guide: L-ISOLEUCINE-N-FMOC (N) in High-Fidelity Peptide Synthesis

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Compound of Interest

Compound Name:	*L-ISOLEUCINE-N-FMOC (15N)*
Cat. No.:	*B1580059*

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Executive Summary

This technical guide details the integration of Fmoc-L-Isoleucine-(

N) into Solid-Phase Peptide Synthesis (SPPS). Targeted at structural biologists and medicinal chemists, this document addresses the specific challenges posed by the

-branched side chain of isoleucine and the economic constraints of using isotopically enriched reagents. It provides a self-validating protocol for maximizing coupling efficiency while minimizing isotopic waste, culminating in applications for high-resolution NMR spectroscopy.

Chemical Profile & Structural Significance[1][2][3][4][5][6]

L-Isoleucine-N-Fmoc (

N) is a critical isotopic tracer used to introduce a spin-active nitrogen nucleus (

) into the hydrophobic core of peptides and proteins. Unlike natural abundance synthesis, the use of >98% enriched

N variants requires strict adherence to atom economy.

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Physicochemical Properties

Property	Specification	Technical Note
Chemical Formula		Enriched N site at -amine
Molecular Weight	~354.4 g/mol	+1 Da shift vs. natural abundance
Solubility	Soluble in DMF, NMP, DMSO	Hydrophobic side chain requires polar aprotic solvents
Isotopic Purity		Essential for high S/N ratio in HSQC/TROSY
Storage	-20°C (Desiccated)	Hydrolytically stable, but Fmoc is base-sensitive

The Beta-Branching Challenge

Isoleucine possesses a methyl group at the

-carbon. This structural feature creates significant steric hindrance near the nucleophilic amine (during deprotection) and the electrophilic carbonyl (during activation).

- Consequence: Slower reaction kinetics compared to non-branched residues (e.g., Ala, Gly).
- Risk: Incomplete coupling leads to deletion sequences (des-Ile peptides), which are difficult to purify due to similar hydrophobicity.

Core Methodology: Isotope-Sparing SPPS Protocol

Standard SPPS protocols often utilize a 5-10x molar excess of amino acids to drive reactions to completion. For

N-labeled reagents, this is economically unviable. The following protocol optimizes for Stoichiometric Efficiency (1.2 – 2.0 eq) without compromising yield.

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Reagent Selection: The Activation Matrix

To overcome steric hindrance with lower equivalents, highly reactive coupling cocktails are required.

- Primary Choice (High Efficiency):HATU / HOAt / DIPEA.
  - Mechanism:[1][2][3][4][5] HATU generates an active ester that reacts faster than HBTU/TBTU, crucial for hindered

    -branched residues.
- Alternative (Green/Safe):DIC / Oxyma Pure.
  - Benefit: Oxyma acts as a superior nucleophile to HOBt, suppressing racemization (epimerization at

) while maintaining high coupling rates.

Step-by-Step Protocol

Phase A: Resin Preparation

Ensure the resin loading is low (0.2 – 0.4 mmol/g) to reduce pseudo-dilution effects and intermolecular aggregation.

Phase B: The "Isotope-Sparing" Coupling Cycle

- Dissolution: Dissolve Fmoc-L-Ile(

  N)-OH (1.5 eq relative to resin) in minimal anhydrous DMF (0.2 M final conc).
- Activation:
  - Add HATU (1.45 eq) and HOAt (1.45 eq).
  - Initiate with DIPEA (3.0 eq).
  - Critical: Pre-activate for only 30-60 seconds. Longer times risk epimerization.

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- Coupling:
  - Add activated solution to the resin.[6]
  - Reaction Time: Extend to 2–4 hours (vs. standard 45 min) or use microwave assistance (75°C for 10 min).
- The "Double-Couple" Safeguard (Optional but Recommended):
  - If the colorimetric test (Kaiser or Chloranil) is slightly positive, do not add more

    N reagent.
  - Perform a second coupling with unlabeled Fmoc-Ile-OH (small excess) to cap any unreacted chains, preventing deletion sequences. Note: This results in a small % of unlabeled sites but preserves chain length purity.

Phase C: Racemization Control

Isoleucine is susceptible to epimerization to L-allo-isoleucine.

- Control: Use Oxyma Pure or HOAt as additives.[7] These lower the basicity of the active ester environment compared to HOBt.
- Validation: Analyze cleavage products via C18 HPLC. Allo-Ile diastereomers typically elute just prior to the main L-Ile peak.

Visualization of Workflows

SPPS Logic Flow for Hindered Isotopes

This diagram illustrates the decision-making process for coupling sterically hindered, expensive isotopes.

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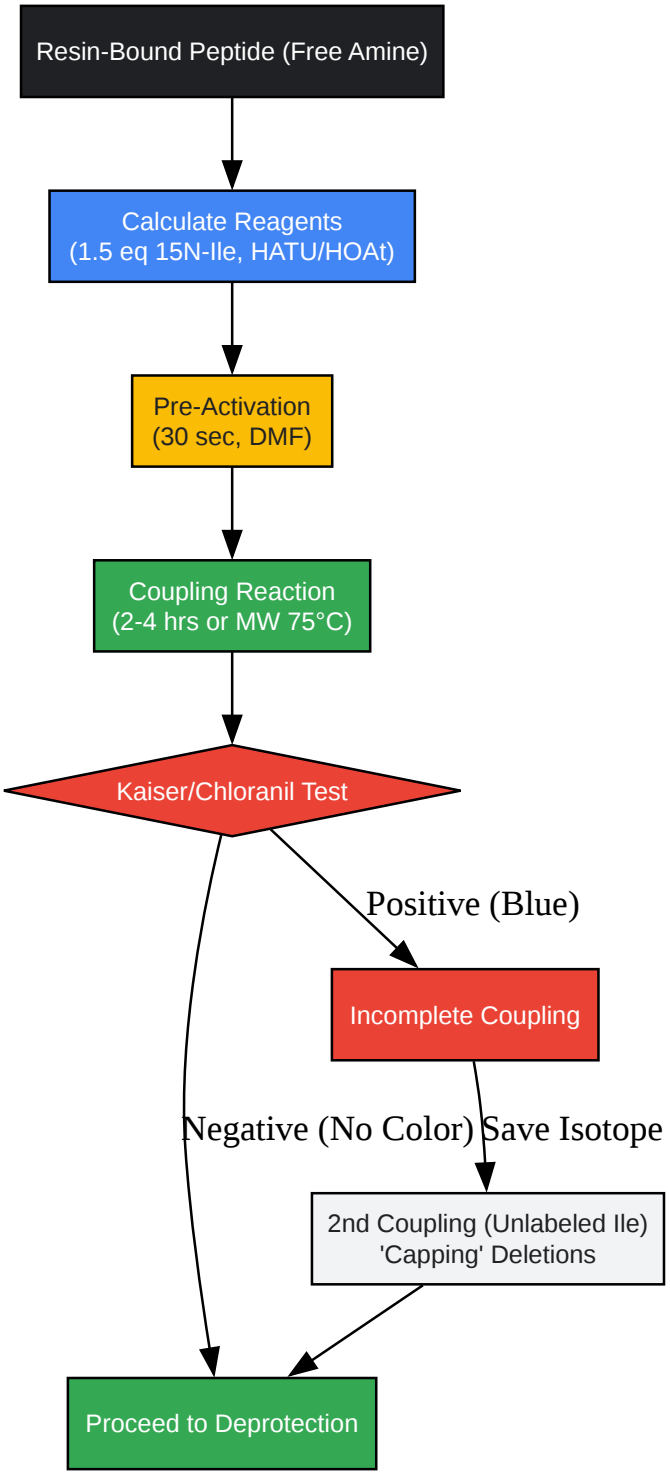

Figure 1: Isotope-Sparing Coupling Workflow for Sterically Hindered Amino Acids

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Figure 1: A logic gate for handling high-value

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N-Isoleucine, prioritizing sequence integrity via a secondary unlabeled coupling ("capping") if the primary reaction stalls.

Analytical Validation & Applications

NMR Spectroscopy: The End Goal

The incorporation of

N-Ile allows for specific detection of the isoleucine backbone amide in 2D heteronuclear experiments.

- Experiment:

  HSQC (Heteronuclear Single Quantum Coherence).

- Observation: Cross-peaks correlate the amide proton (

) with the attached nitrogen (

).

- Utility:

  - Backbone Assignment: Isoleucine residues often reside in hydrophobic cores; their chemical shifts are sensitive reporters of folding stability.

  - TROSY (Transverse Relaxation Optimized Spectroscopy): For large proteins (>30 kDa),

    N labeling enables TROSY, sharpening lines by canceling relaxation pathways.

Quality Control Metrics

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Method	Target Analyte	Acceptance Criteria
LC-MS (ESI)	Intact Peptide	Mass shift of +1 Da per Ile residue vs. unlabeled standard.
HPLC (C18)	Diastereomers	Single peak; <0.5% D-allo-Ile impurity.
1D N NMR	Free Amino Acid	Single resonance (no inorganic salts).

NMR Pathway Visualization

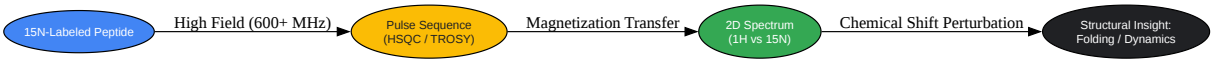

Figure 2: Data generation flow from 15N-labeled peptide to structural insight.

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Figure 2: The flow of information from the synthesized sample to structural elucidation via heteronuclear NMR.[8]

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